

# safety and handling guidelines for m-PEG7-thiol

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## Compound of Interest

Compound Name: *m*-PEG7-thiol

Cat. No.: B1591750

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## An In-depth Technical Guide to the Safe Handling of **m-PEG7-thiol**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling guidelines for **m-PEG7-thiol** (CAS No. 651042-82-9), a commonly used PEG-based linker in the synthesis of Proteolysis Targeting Chimeras (PROTACs) and other bioconjugation applications.[1][2][3] Adherence to these guidelines is crucial to ensure laboratory safety and maintain the integrity of the product.

## Chemical and Physical Properties

**m-PEG7-thiol**, also known as 2,5,8,11,14,17,20-Heptaoxadocosane-22-thiol, is a synthetic organic compound featuring a seven-unit polyethylene glycol (PEG) chain with a terminal thiol (-SH) group.[2] This structure imparts high water solubility, a key feature for its use in biological systems.[2]

Table 1: Physical and Chemical Properties of **m-PEG7-thiol**

Property	Value	References
CAS Number	651042-82-9	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Formula	C <sub>15</sub> H <sub>32</sub> O <sub>7</sub> S	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Weight	356.48 g/mol	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Appearance	Low-melting solid or liquid	<a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Purity	≥95%	<a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Solubility	Soluble in water, DMSO, and DMF	<a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a> <a href="#">[11]</a>
Odor	Thiols often have strong, unpleasant odors	<a href="#">[12]</a>

## Hazard Identification and Safety Precautions

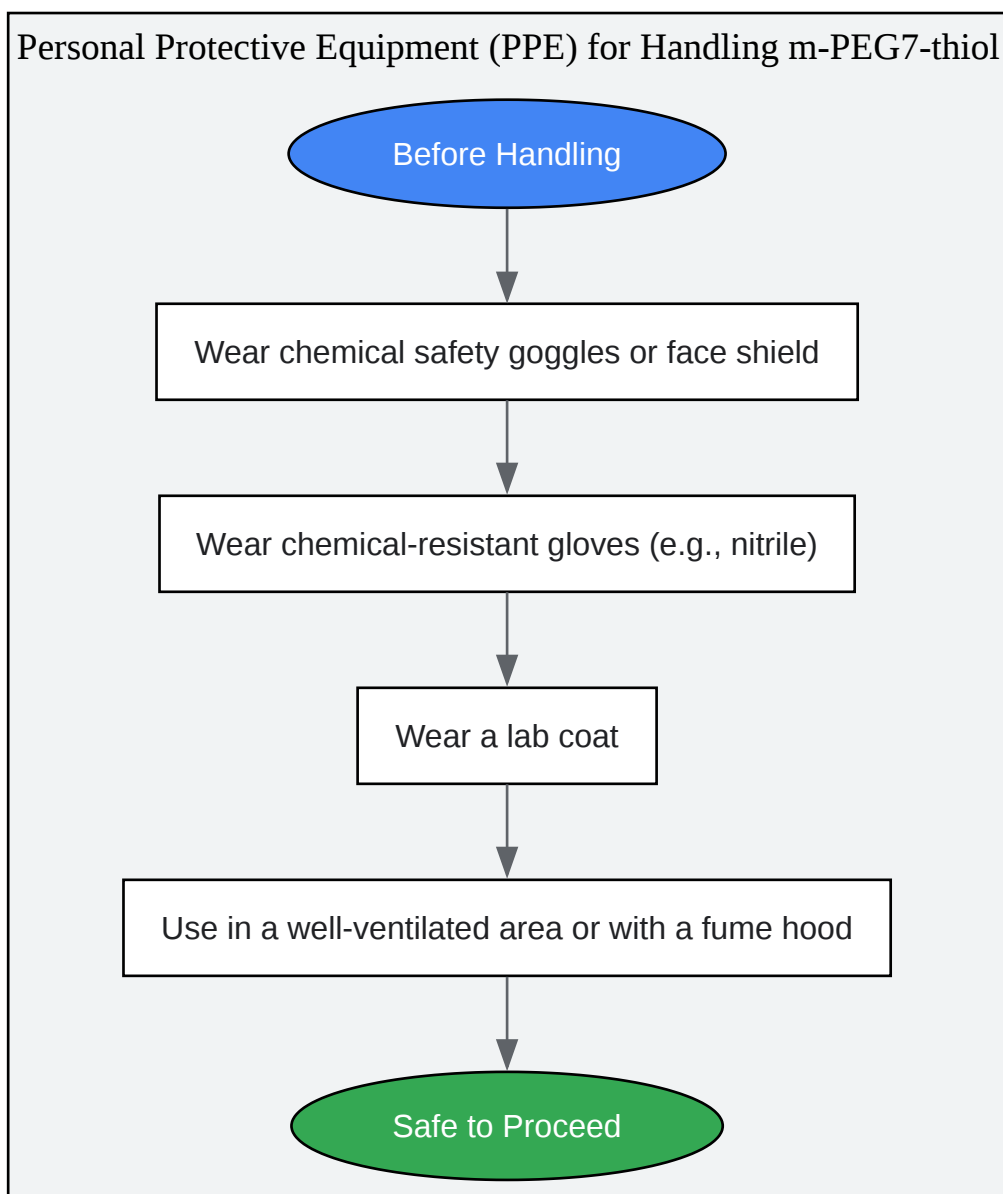
While specific toxicity data for **m-PEG7-thiol** is limited, the available Safety Data Sheets (SDS) for similar PEG-thiol compounds indicate potential hazards that should be managed with appropriate safety measures.[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

Table 2: GHS Hazard Classification and Precautionary Statements

Hazard Class	Hazard Statement	Precautionary Statement (Prevention)	References
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	P264: Wash skin thoroughly after handling.P270: Do not eat, drink or smoke when using this product.	[4]
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation	P280: Wear protective gloves/protective clothing/eye protection/face protection.	[14][16]
Serious Eye Damage/Eye Irritation (Category 2A)	H319: Causes serious eye irritation	P280: Wear protective gloves/protective clothing/eye protection/face protection.	[14][16]
Specific target organ toxicity, single exposure (Respiratory tract irritation) (Category 3)	H335: May cause respiratory irritation	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.P271: Use only outdoors or in a well-ventilated area.	[14][16]
Hazardous to the aquatic environment, long-term hazard (Category 1)	H410: Very toxic to aquatic life with long lasting effects	P273: Avoid release to the environment.	[4][14][16]

## Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is mandatory when handling **m-PEG7-thiol**.



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Caption: Required Personal Protective Equipment (PPE) workflow.

## Handling and Storage Protocols

Proper handling and storage are critical to maintain the stability and reactivity of **m-PEG7-thiol**, as it is sensitive to light, moisture, and oxidation.<sup>[11][17]</sup>

### Handling

- Ventilation: Always handle **m-PEG7-thiol** in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation of vapors or aerosols.[\[4\]](#)[\[13\]](#)[\[14\]](#)[\[16\]](#)
- Dispensing: As **m-PEG7-thiol** can be a low-melting solid or liquid, it may be difficult to weigh directly.[\[8\]](#)[\[9\]](#)[\[10\]](#) To facilitate handling, it is recommended to prepare a stock solution in an anhydrous solvent such as dimethylsulfoxide (DMSO) or dimethylformamide (DMF).[\[8\]](#)[\[9\]](#)[\[10\]](#)
- Inert Atmosphere: To prevent oxidation of the thiol group, handle the compound under an inert atmosphere (e.g., nitrogen or argon).[\[8\]](#)[\[11\]](#)[\[17\]](#) After use, flush the container with an inert gas before sealing.[\[11\]](#)[\[17\]](#)
- Temperature Equilibration: Before opening, allow the vial to equilibrate to room temperature to prevent moisture condensation.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

## Storage

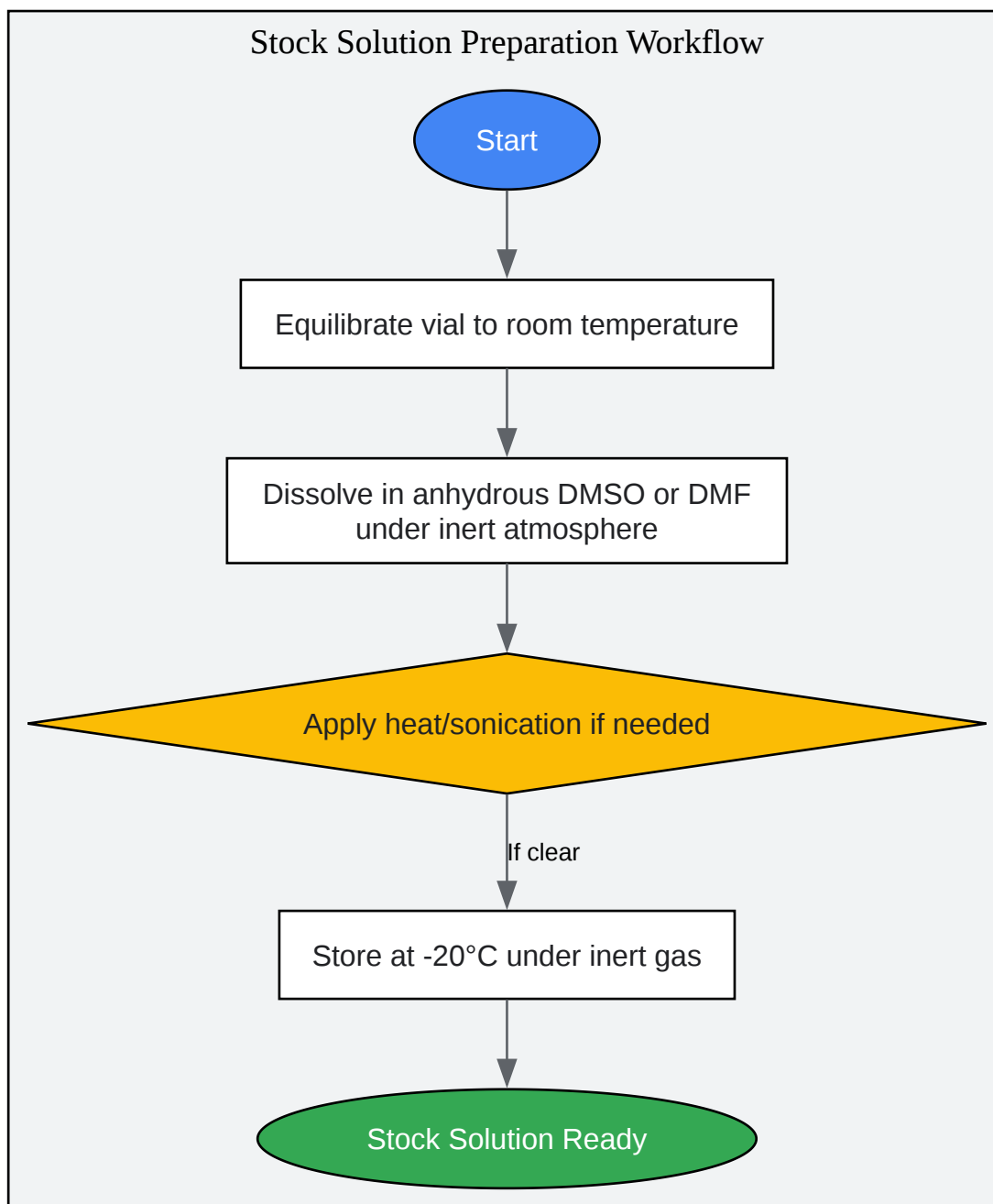
- Short-term Storage: For short-term storage (days to weeks), keep the material in a dry, dark place at 0-4°C.[\[18\]](#)
- Long-term Storage: For long-term storage, store **m-PEG7-thiol** at -20°C or lower.[\[7\]](#)[\[18\]](#)[\[19\]](#) Stock solutions should also be stored at -20°C.[\[8\]](#)[\[9\]](#)[\[10\]](#)
- Protection from Light and Air: Store the product in a tightly sealed container, protected from light.[\[1\]](#)[\[17\]](#) The container should be backfilled with nitrogen or argon.[\[17\]](#)[\[19\]](#)

## Experimental Protocols

### Preparation of Stock Solution

- Allow the vial of **m-PEG7-thiol** to warm to room temperature before opening.[\[8\]](#)[\[11\]](#)
- Under an inert atmosphere, dissolve the required amount of **m-PEG7-thiol** in anhydrous DMSO or DMF.[\[8\]](#)[\[9\]](#)[\[10\]](#)
- If precipitation or phase separation occurs, gentle heating and/or sonication can be used to aid dissolution.[\[1\]](#)

- Cap the stock solution with a septum and store under an inert gas at -20°C for long-term storage.<sup>[8][9][10]</sup>



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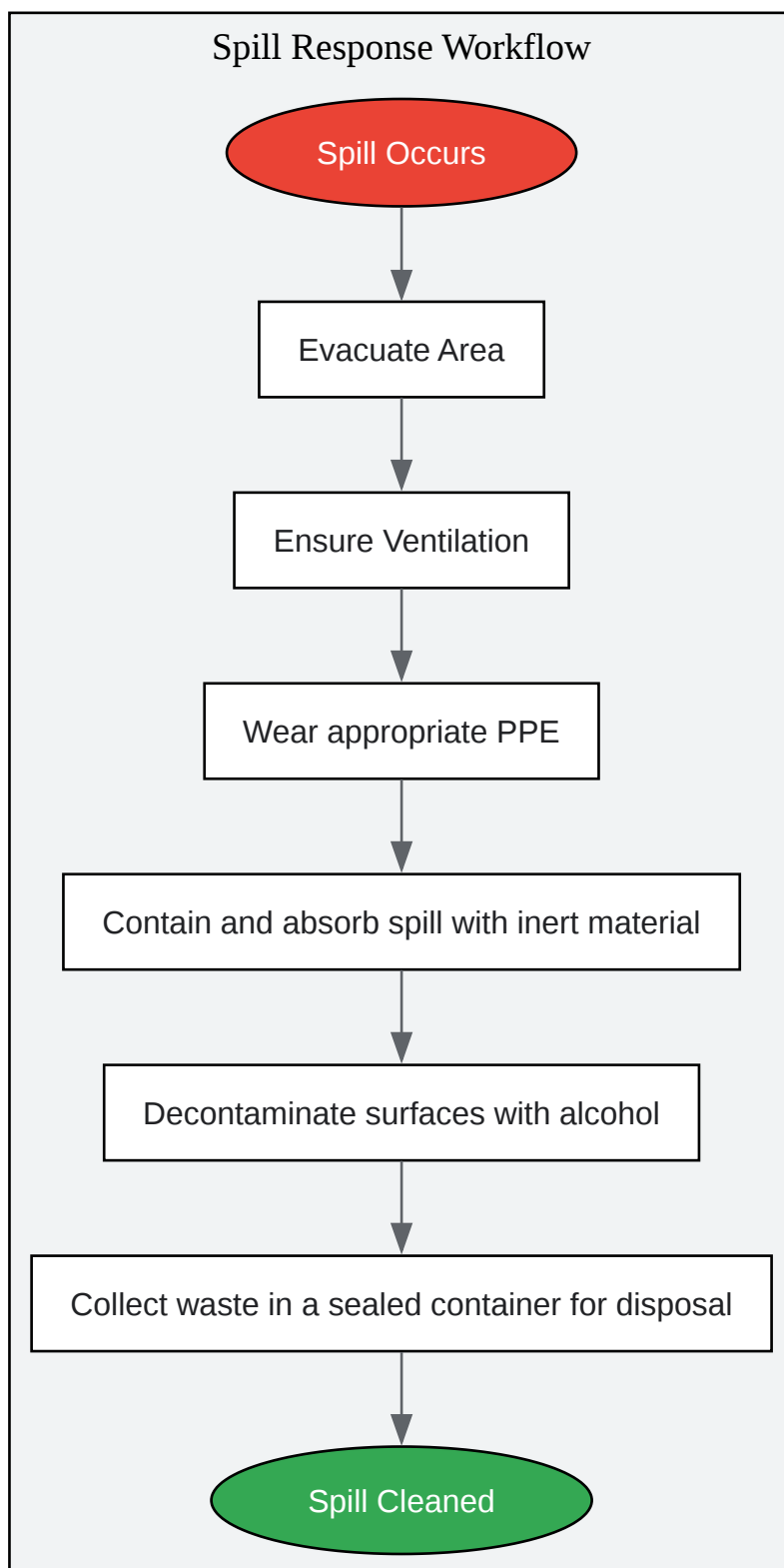
Caption: Workflow for preparing a stock solution of **m-PEG7-thiol**.

## Accidental Release and First Aid Measures

In the event of a spill or exposure, immediate and appropriate action is necessary.

### Accidental Release

- Evacuate: Evacuate personnel from the immediate area.[\[4\]](#)[\[13\]](#)
- Ventilate: Ensure adequate ventilation.[\[4\]](#)[\[13\]](#)
- Containment: Absorb liquid spills with an inert, non-combustible material such as diatomite or universal binders.[\[4\]](#)[\[13\]](#) For solid spills, moisten with water to reduce dust formation and sweep up.[\[19\]](#)
- Decontamination: Decontaminate the spill area and equipment by scrubbing with alcohol.[\[4\]](#)
- Disposal: Collect the absorbed material and contaminated items in a sealed container for disposal as chemical waste.[\[4\]](#)[\[19\]](#) Do not flush to sewer.[\[15\]](#)[\[19\]](#)



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Caption: Logical workflow for responding to a spill of **m-PEG7-thiol**.



## First Aid

Table 3: First Aid Measures for **m-PEG7-thiol** Exposure

Exposure Route	First Aid Procedure	References
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.	<a href="#">[4]</a> <a href="#">[13]</a>
Skin Contact	Immediately flush skin with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and shoes. Seek medical attention if irritation develops or persists.	<a href="#">[4]</a> <a href="#">[13]</a> <a href="#">[19]</a>
Inhalation	Remove victim to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.	<a href="#">[4]</a> <a href="#">[13]</a>
Ingestion	Do NOT induce vomiting. Wash out mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	<a href="#">[4]</a> <a href="#">[13]</a>

## Stability and Reactivity

- Stability: The product is stable under recommended storage conditions.[\[15\]](#)

- Conditions to Avoid: Avoid high temperatures, direct sunlight, and exposure to moisture and air.[11][15][17]
- Incompatible Materials: Avoid strong oxidizing agents.[15]
- Hazardous Decomposition Products: Combustion may produce carbon oxides.[15]

## Disposal Considerations

Dispose of **m-PEG7-thiol** and its containers in accordance with local, state, and federal regulations.[4] The material should be disposed of at an approved waste disposal plant.[4] Avoid release to the environment.[4]

This technical guide is intended to provide comprehensive safety and handling information for **m-PEG7-thiol**. It is essential for all personnel handling this compound to be familiar with these guidelines and to have access to the appropriate safety equipment. Always refer to the most current Safety Data Sheet (SDS) provided by the supplier for the most detailed information.

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